

An In-depth Technical Guide to 4-Nitrophenyl Acetate (CAS 830-03-5)

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Compound of Interest

Compound Name: 4-Nitrophenyl acetate

Cat. No.: B032502

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For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Nitrophenyl acetate (4-NPA), a crystalline solid with the CAS number 830-03-5, is a crucial chromogenic substrate in biochemical and pharmaceutical research.[\[1\]](#)[\[2\]](#)[\[3\]](#) Its primary application lies in the spectrophotometric determination of esterase and lipase activity.[\[4\]](#)[\[5\]](#)[\[6\]](#) The enzymatic hydrolysis of 4-NPA yields 4-nitrophenol, a yellow-colored product, allowing for a simple and reliable colorimetric assay.[\[6\]](#) This guide provides a comprehensive overview of 4-NPA, including its chemical and physical properties, synthesis, applications, and detailed experimental protocols for its use in enzyme kinetics.

Chemical and Physical Properties

4-Nitrophenyl acetate is a phenyl acetate ester that is synthesized from the formal condensation of the hydroxyl group of 4-nitrophenol with the carboxyl group of acetic acid.[\[4\]](#)[\[7\]](#) It is typically a pale yellow to amber-colored crystalline solid.[\[5\]](#)

Table 1: Physical and Chemical Properties of **4-Nitrophenyl Acetate**

Property	Value	Source
CAS Number	830-03-5	[1] [3] [8]
Molecular Formula	C ₈ H ₇ NO ₄	[1] [2] [7]
Molecular Weight	181.15 g/mol	[1] [7] [8] [9]
Appearance	Powder or crystals	[9] [10]
Color	White to yellow to green	[3]
Melting Point	75-77 °C	[4] [9] [11]
Solubility	Insoluble in water. Soluble in organic solvents such as ethanol, acetone, and dichloromethane.	[4] [5]
Storage Temperature	-20°C or below +30°C depending on the supplier and intended use.	[8] [9] [11]

Synthesis of 4-Nitrophenyl Acetate

4-Nitrophenyl acetate can be synthesized through the esterification of 4-nitrophenol with acetic acid. One method involves the use of an immobilized lipase from *Bacillus coagulans* in an organic solvent like n-heptane. This enzymatic synthesis can achieve a high conversion rate of the reactants into **4-nitrophenyl acetate**.[\[12\]](#)

Key parameters for enzymatic synthesis:[\[12\]](#)

- Reactants: 4-nitrophenol and acetic acid (100 mM each)
- Enzyme: Immobilized lipase
- Solvent: n-heptane
- Temperature: 65°C
- Reaction Time: 3 hours for approximately 74.3% to 90% conversion

Applications in Research and Drug Development

The primary application of **4-nitrophenyl acetate** is as a substrate for assaying the activity of various hydrolytic enzymes, particularly esterases and lipases.[\[4\]](#)[\[5\]](#)[\[6\]](#) It is also used to study the enzymatic activity of Carbonic Anhydrase III.[\[2\]](#)[\[4\]](#)

The hydrolysis of 4-NPA by an esterase yields acetate and 4-nitrophenol. The product, 4-nitrophenol, is a chromogenic compound with a distinct yellow color, and its absorbance can be measured spectrophotometrically at approximately 405-410 nm to quantify enzyme activity.[\[13\]](#)[\[14\]](#) This property makes 4-NPA an invaluable tool in:

- Enzyme kinetics studies
- High-throughput screening for enzyme inhibitors
- Evaluating the efficiency of potential drug candidates targeting esterases or lipases

Experimental Protocols

General Esterase Activity Assay using 4-Nitrophenyl Acetate

This protocol outlines a standard method for determining esterase activity using 4-NPA as a substrate.

Materials:

- **4-Nitrophenyl acetate** (Substrate)
- Enzyme solution (e.g., purified esterase, cell lysate)
- Assay buffer (e.g., 0.1 M phosphate buffer, pH 7.0)[\[15\]](#)
- Solvent for substrate (e.g., methanol, acetone)[\[6\]](#)[\[15\]](#)
- Spectrophotometer or microplate reader capable of measuring absorbance at 405-410 nm[\[13\]](#)[\[14\]](#)

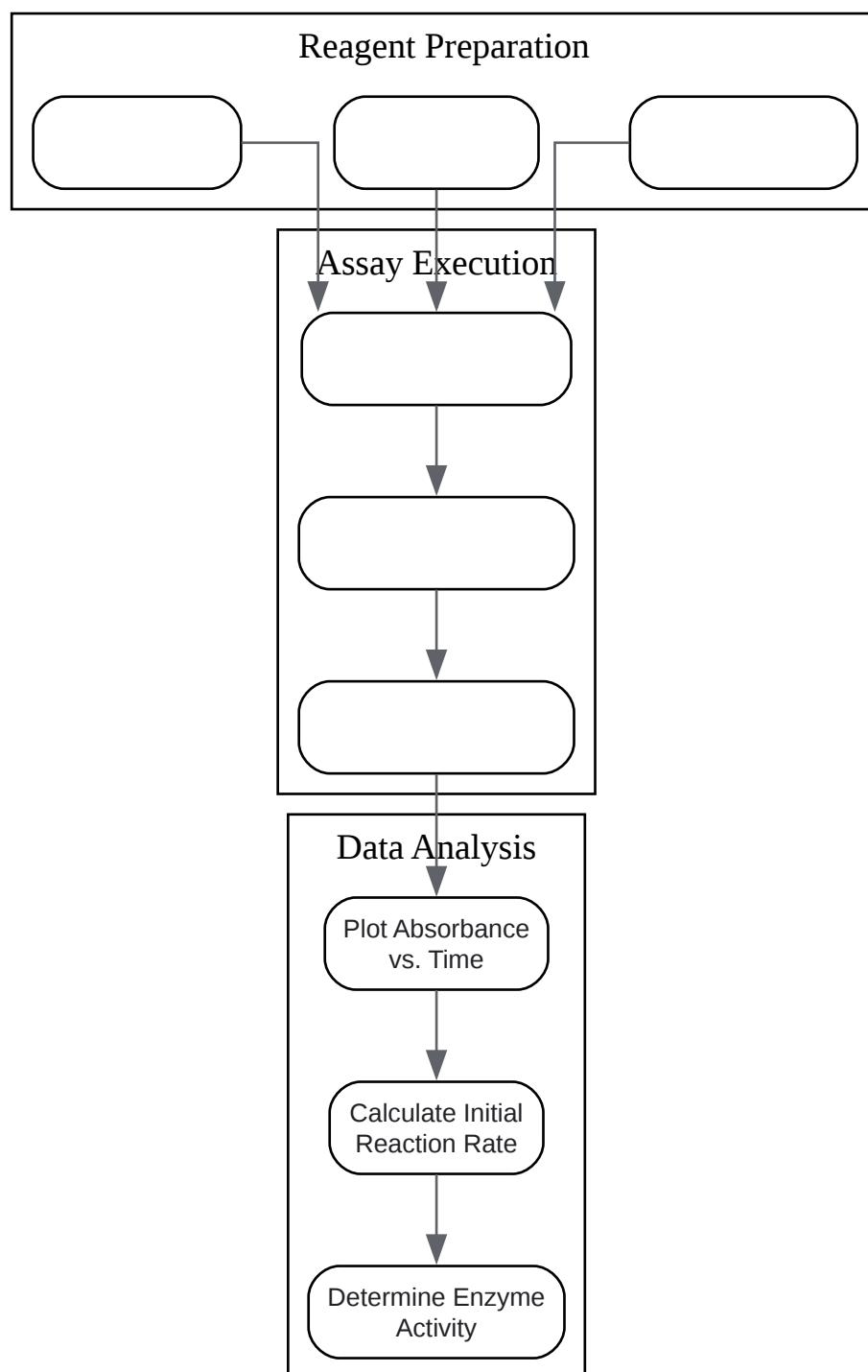
Procedure:

- Preparation of Substrate Stock Solution: Dissolve **4-nitrophenyl acetate** in a suitable organic solvent (e.g., 100 mg/ml in ethanol or a 3 mM solution in acetone/water).[6][15] Due to the instability of 4-NPA in aqueous solutions, it is recommended to prepare this solution fresh just before the assay.[13]
- Preparation of Working Substrate Solution: Dilute the stock solution to the desired final concentration in the assay buffer.
- Enzyme Reaction:
 - In a microplate well or a cuvette, add the assay buffer.
 - Add a specific volume of the enzyme solution.
 - To initiate the reaction, add the working substrate solution. The final reaction mixture may contain, for example, 100 μ L of the substrate, 30 μ L of diluted enzyme, and 2,870 μ L of reaction buffer.[14]
- Control: Prepare a no-enzyme control by adding the assay buffer instead of the enzyme solution to account for the spontaneous hydrolysis of 4-NPA.[13]
- Measurement: Immediately measure the absorbance of the solution at 405 nm (or 410 nm) over a specific period.[13][14] The rate of increase in absorbance is proportional to the enzyme activity.
- Calculation of Enzyme Activity: Enzyme activity is typically defined as the amount of enzyme that releases 1 μ mol of 4-nitrophenol per minute under the specified conditions.[14] A standard curve of 4-nitrophenol can be used to convert the absorbance values to the concentration of the product formed.[13]

Visualizations

Enzymatic Hydrolysis of 4-Nitrophenyl Acetate

The following diagram illustrates the workflow of a typical esterase assay using **4-nitrophenyl acetate**.

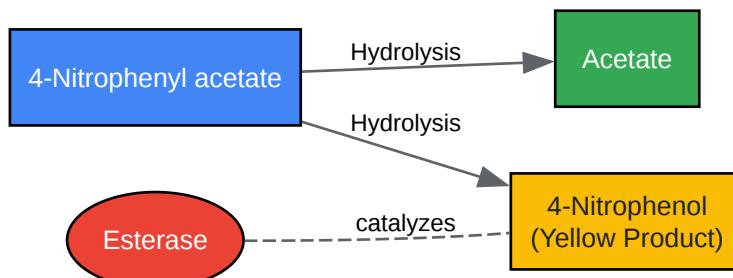


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Caption: Workflow for an esterase assay using **4-Nitrophenyl acetate**.

Signaling Pathway of 4-NPA Hydrolysis

The hydrolysis of **4-nitrophenyl acetate** by an esterase is a direct enzymatic reaction rather than a complex signaling pathway. The following diagram illustrates this chemical transformation.



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Caption: Enzymatic hydrolysis of **4-Nitrophenyl acetate**.

Safety and Handling

4-Nitrophenyl acetate may cause an allergic skin reaction and serious eye damage.[7][8] It may also intensify fire as it is an oxidizer.[7][8]

Handling Precautions:[16]

- Wash thoroughly after handling.
- Avoid contact with eyes, skin, and clothing.
- Use with adequate ventilation.
- Keep the container tightly closed.

Personal Protective Equipment (PPE):[16]

- Eyes: Wear appropriate protective eyeglasses or chemical safety goggles.
- Skin: Wear appropriate protective gloves.
- Clothing: Wear appropriate protective clothing.

- Respirators: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded.

Storage: Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances.[16] For biochemical use, it is often stored at -20°C.[9][11]

Conclusion

4-Nitrophenyl acetate is a versatile and indispensable tool in biochemical and pharmaceutical research. Its chromogenic properties provide a straightforward and reliable method for assaying esterase and lipase activity. Understanding its chemical properties, synthesis, and proper handling is essential for its effective and safe use in the laboratory. The detailed protocols and visualizations provided in this guide serve as a comprehensive resource for researchers and scientists working in enzymology and drug development.

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